

# Preclinical Research on YK-4-279 for Prostate Cancer: A Technical Guide

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## Compound of Interest

Compound Name: SR-3-65  
Cat. No.: B12369686

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## Introduction

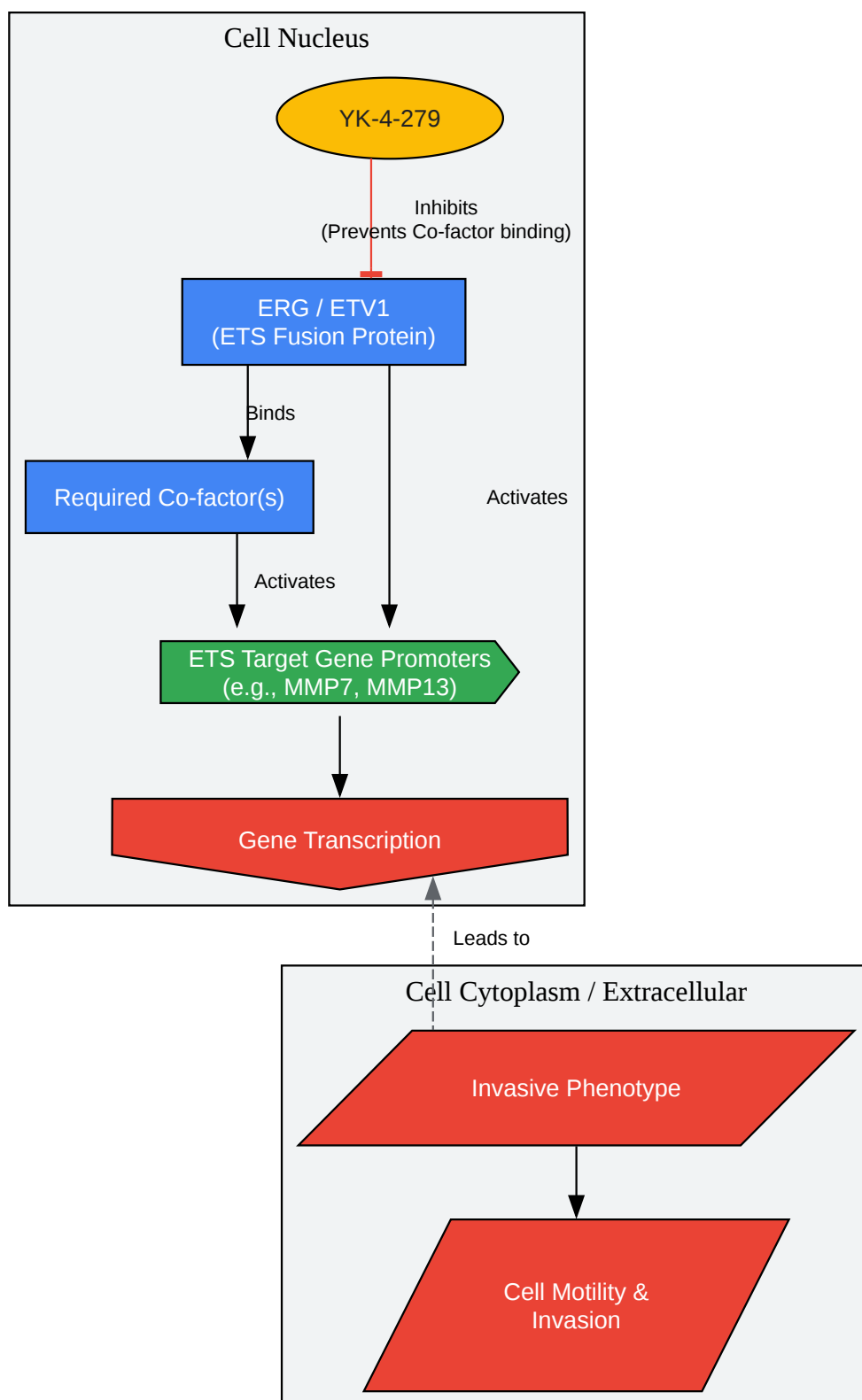
Prostate cancer is a leading cause of cancer-related mortality in men. A significant subset of prostate cancers, estimated at 40-70%, are characterized by genomic rearrangements involving the E26 transformation-specific (ETS) family of transcription factors.<sup>[1]</sup> The most common of these are fusions that lead to the overexpression of ERG (ETS-related gene) and ETV1 (ETS variant 1).<sup>[2][3]</sup> These fusion proteins are critical drivers of the malignant phenotype, promoting cell proliferation, migration, and invasion.<sup>[2][4]</sup> The high prevalence and biological importance of these ETS fusions make them attractive therapeutic targets.<sup>[1]</sup>

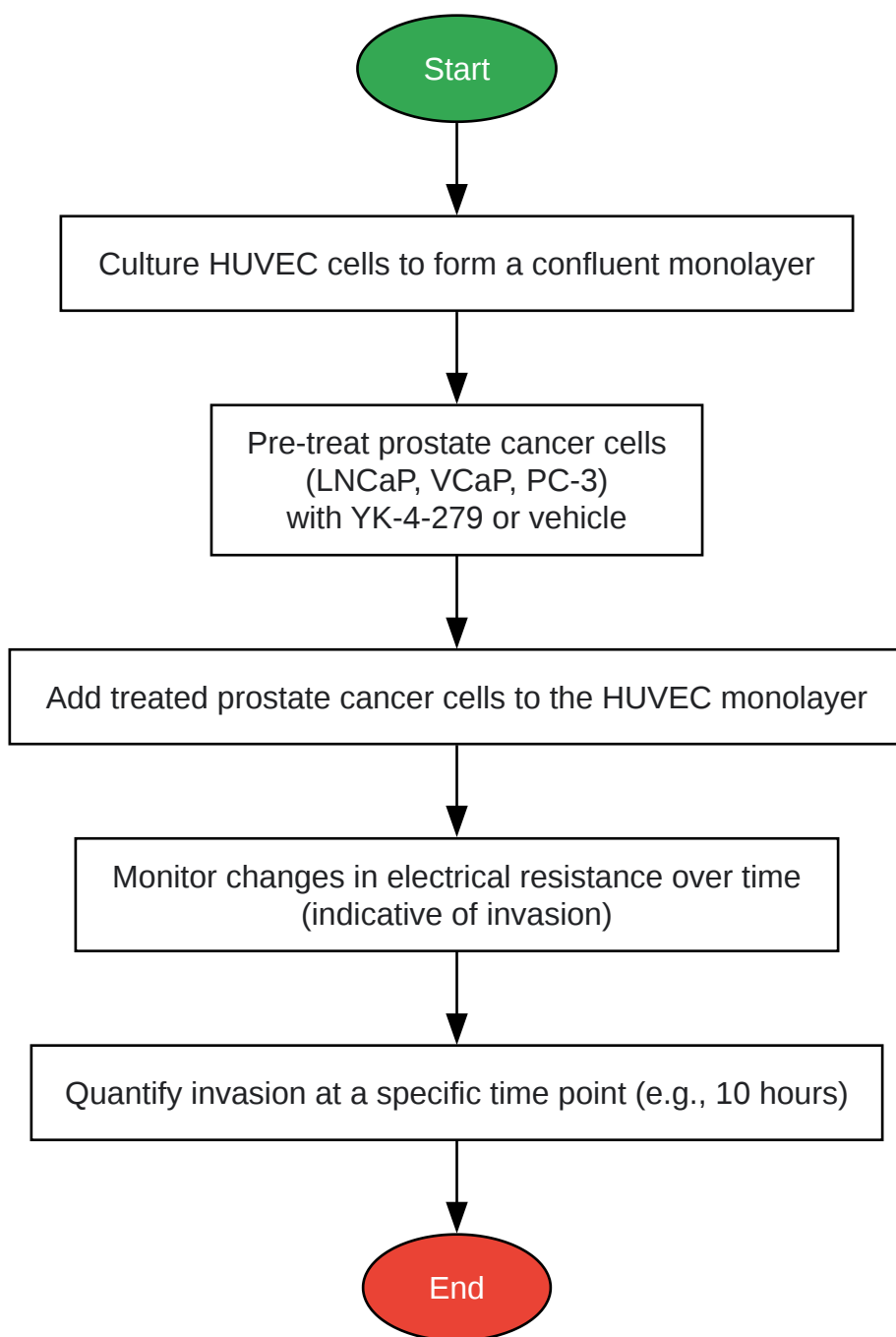
YK-4-279 is a small molecule that was initially developed as an inhibitor of the EWS-FLI1 fusion protein in Ewing's sarcoma.<sup>[1]</sup> It functions by disrupting the interaction between the oncogenic fusion protein and RNA Helicase A (RHA).<sup>[1][5]</sup> Given that FLI1, ERG, and ETV1 belong to the same class of ETS factors, sharing significant sequence homology, the activity of YK-4-279 has been investigated in the context of ETS fusion-positive prostate cancer.<sup>[1][3]</sup> This document provides a comprehensive overview of the preclinical research on YK-4-279 in prostate cancer, detailing its mechanism of action, in vitro and in vivo efficacy, and potential for combination therapies.

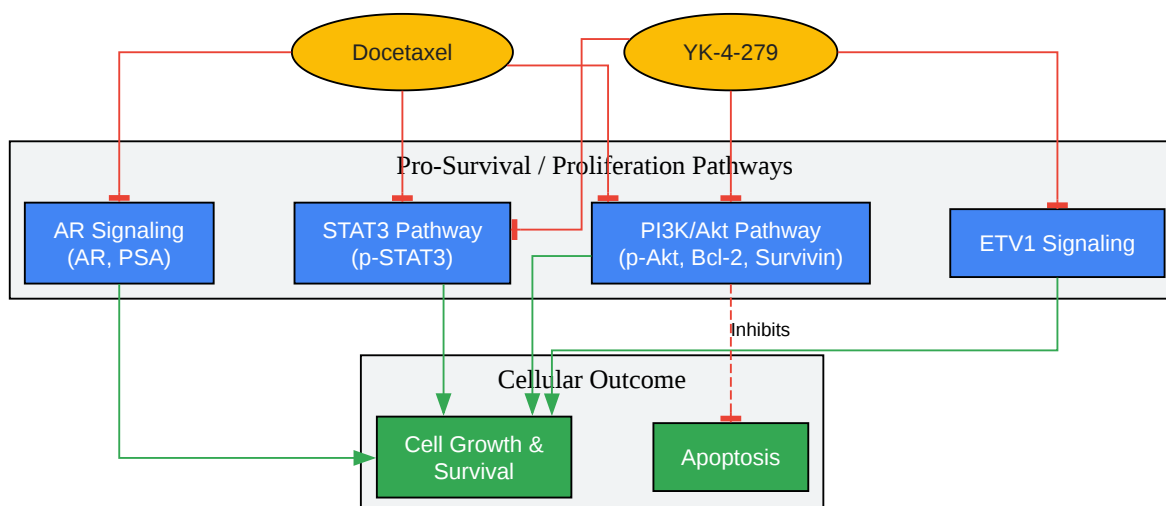
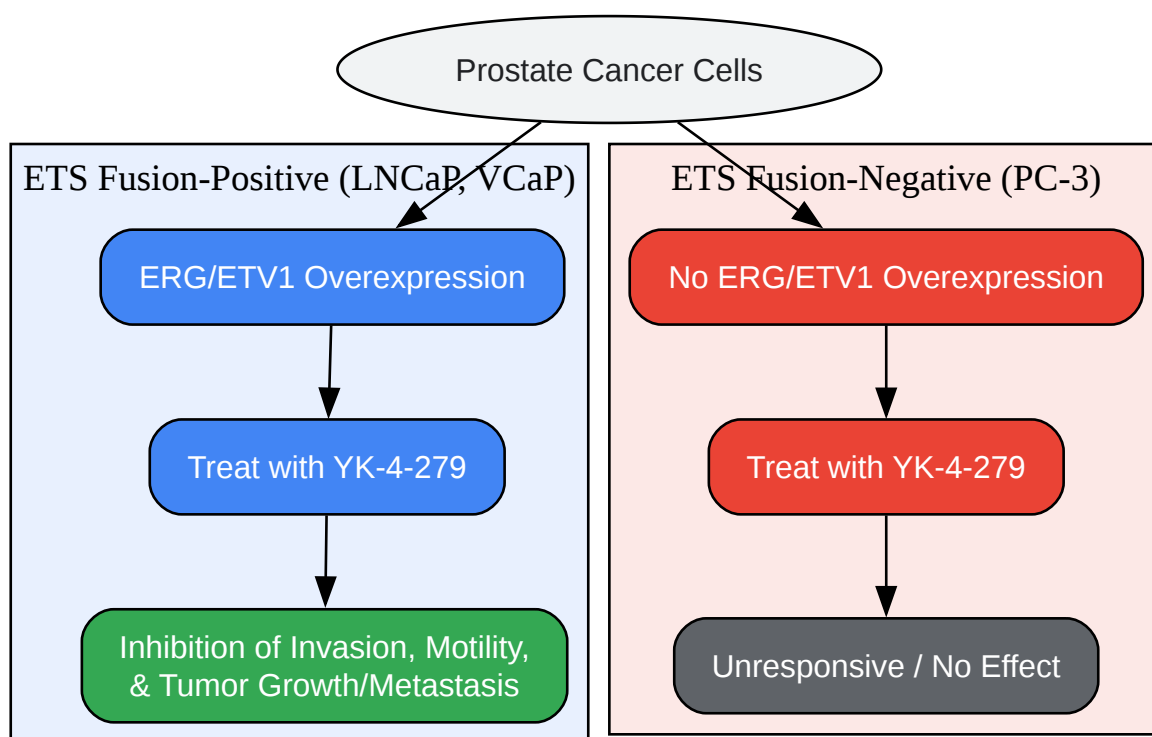
## Mechanism of Action

In Ewing's sarcoma, YK-4-279 directly binds to the EWS-FLI1 oncoprotein, blocking its interaction with RHA and thereby inhibiting its transcriptional activity and inducing apoptosis.[1][6] In prostate cancer, while ERG does interact with RHA, YK-4-279 does not appear to block this specific interaction.[1] The precise molecular mechanism in prostate cancer is still under investigation, but it is hypothesized that YK-4-279 inhibits ERG and ETV1 function by preventing other crucial protein-protein interactions.[1] This inhibition leads to the downregulation of ETS target genes involved in extracellular matrix degradation and metastasis, such as Matrix Metalloproteinases (MMPs).[1][2]

The (S)-enantiomer of YK-4-279 has been identified as the active component, demonstrating greater potency in inhibiting EWS-FLI1 activity and cytotoxicity in sensitive cell lines compared to the racemic mixture or the (R)-enantiomer.[3][4] This enantiospecificity is also observed in prostate cancer cells.[2][4]







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